

SU-4942 Target Kinase Profile: A Technical Guide

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Compound of Interest

Compound Name: SU-4942

Cat. No.: B15572885

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Abstract

SU-4942 is a small molecule compound identified as a modulator of tyrosine kinase signaling. Preclinical studies have demonstrated its activity in suppressing tumor cell growth and angiogenesis by inhibiting key signal transduction pathways. This document provides a technical overview of the reported kinase targets of **SU-4942**, focusing on its effects on the MAPK/ERK and PI3K/AKT signaling cascades. While specific quantitative kinase profiling data for **SU-4942** against a broad panel of kinases is not publicly available, this guide outlines the established methodologies for determining such a profile and for characterizing its mechanism of action at a cellular level.

Introduction

Protein kinases are critical regulators of numerous cellular processes, and their dysregulation is a hallmark of many diseases, including cancer. Small molecule inhibitors that target specific kinases have emerged as a major class of therapeutic agents. **SU-4942** has been identified as a tyrosine kinase inhibitor with potential antineoplastic properties. Its mechanism of action is attributed to the inhibition of aberrant phosphorylation events within crucial signaling pathways, leading to the suppression of cell proliferation and survival.^[1] This guide serves as a resource for researchers interested in the further characterization and development of **SU-4942** or similar kinase inhibitors.

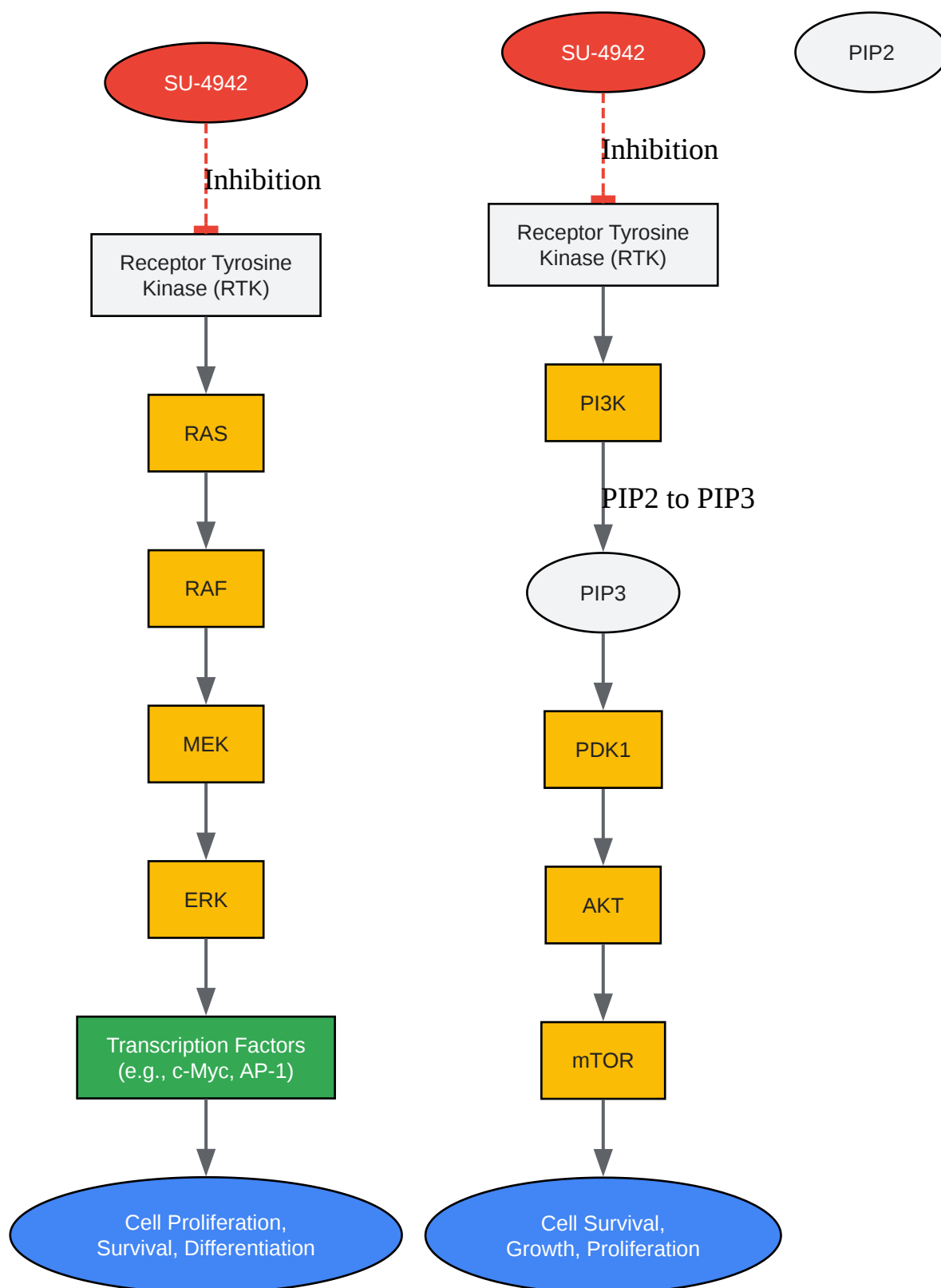
Known Signaling Pathway Inhibition

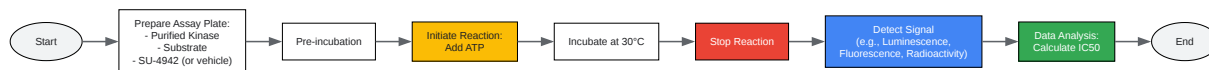
SU-4942 has been shown to inhibit the MAPK/ERK and PI3K/AKT signaling pathways.^[1]

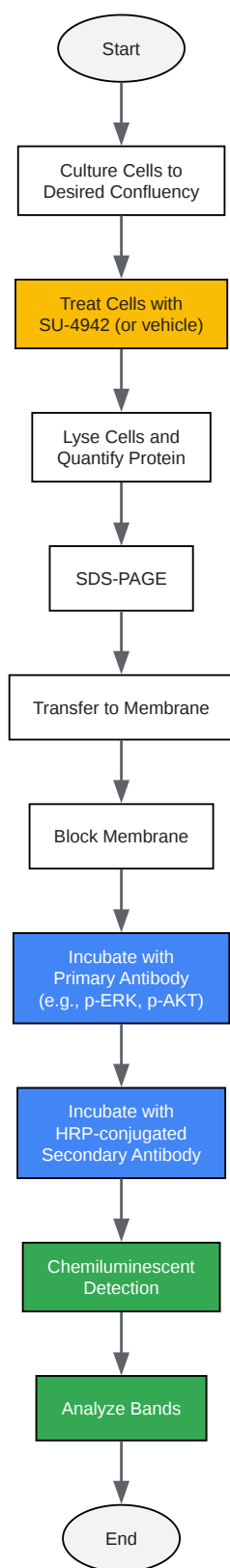
These pathways are central to regulating cell growth, proliferation, survival, and angiogenesis, and their constitutive activation is a common feature of many cancers. By inhibiting these pathways, **SU-4942** can induce apoptosis and suppress tumor growth.^[1]

MAPK/ERK Signaling Pathway

The MAPK/ERK pathway is a cascade of protein kinases that transduces signals from the cell surface to the nucleus, regulating gene expression and cellular processes.







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References

- 1. researchgate.net [researchgate.net]
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